

# Fenpyrazone Technical Support Center: Rainfastness and Application Timing

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## Compound of Interest

Compound Name: **Fenpyrazone**

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This technical support guide provides detailed information on the rainfastness of the herbicide **fenpyrazone** and the critical interval required between its application and subsequent rainfall. The following information is compiled from available research to assist in experimental planning and troubleshooting.

## Fenpyrazone Rainfastness Overview

**Fenpyrazone** exhibits strong tolerance to rain erosion due to its ability to quickly penetrate leaf tissues.<sup>[1]</sup> This characteristic contributes to its effectiveness as a post-emergence herbicide. However, a critical time interval is required for adequate absorption to ensure its herbicidal activity is not compromised by rainfall.

## Key Findings from Experimental Studies

A key study on the herbicidal characteristics of **fenpyrazone** determined its rainfastness properties through greenhouse experiments.<sup>[1]</sup> The study concluded that there was no significant correlation between the herbicidal activity of **fenpyrazone** and the interval time when rainfall occurred more than one hour after application.<sup>[1]</sup> Conversely, rainfall within one hour of application may necessitate reapplication to achieve desired efficacy.<sup>[1]</sup>

## Quantitative Data on Fenpyrazone Rainfastness

The following table summarizes the findings on the impact of the rainfall interval on the efficacy of **fenpyrazone**.

Rainfall Interval After Application	Impact on Herbicidal Activity	Recommendation	Source
< 1 Hour	Significant reduction in efficacy possible	Reapplication is recommended	<a href="#">[1]</a>
> 1 Hour	No significant impact on efficacy	Reapplication is not necessary	<a href="#">[1]</a>

Note: Detailed public data on the effects of varying rainfall intensities and durations on **fenpyrazone** efficacy is limited. The primary recommendation is based on the critical 1-hour post-application interval.

## Experimental Protocols

The following is a generalized methodology for assessing the rainfastness of **fenpyrazone**, based on the available literature.

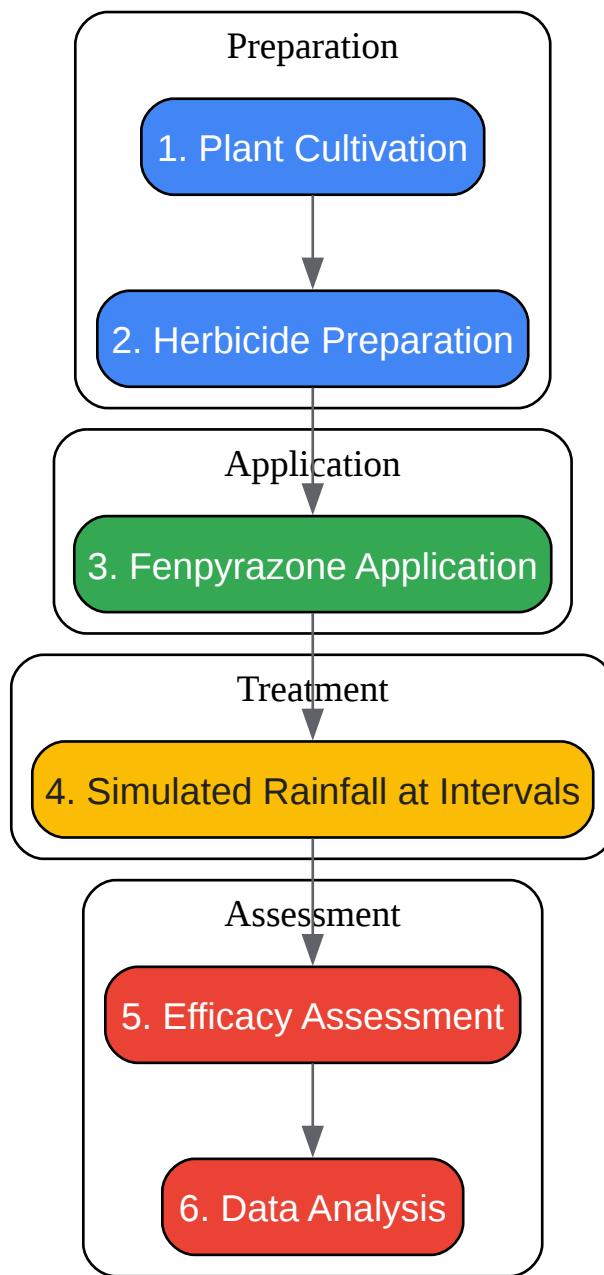
Objective: To determine the effect of simulated rainfall on the herbicidal efficacy of **fenpyrazone** at different intervals after application.

Materials:

- **Fenpyrazone** formulation
- Target weed species (e.g., barnyard grass, *Echinochloa crus-galli*) at the 1- to 4-leaf stage[\[1\]](#)
- Greenhouse or controlled environment chamber
- Rainfall simulator
- Spraying equipment
- Pots and growing medium

**Methodology:**

- Plant Cultivation: Grow the target weed species in pots under optimal conditions (e.g., temperature between 20-35°C)[1].
- Herbicide Application: Apply **fenpyrazone** at the desired rate to the weeds at the specified growth stage.
- Rainfall Simulation: At predetermined intervals after **fenpyrazone** application (e.g., 0.5, 1, 2, 4, and 8 hours), subject the treated plants to simulated rainfall of a specific intensity and duration. Include a control group that does not receive simulated rainfall.
- Efficacy Assessment: After a set period (e.g., 14-21 days), assess the herbicidal efficacy by measuring parameters such as:
  - Visual injury ratings
  - Plant mortality
  - Fresh or dry weight of the above-ground biomass
  - GR<sub>50</sub> (the herbicide dose required to cause a 50% reduction in plant growth)[1]
- Data Analysis: Statistically analyze the data to determine the significance of the rainfall interval on **fenpyrazone**'s efficacy.



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Caption: Experimental workflow for assessing **fenpyrazone** rainfastness.

## Troubleshooting and FAQs

Q1: It started raining less than an hour after I applied **fenpyrazone**. What should I do?

A1: If rainfall occurs within one hour of application, the efficacy of the treatment may be compromised. It is recommended to reapply the **fenpyrazone** treatment to ensure effective weed control.[1]

Q2: How long after application is **fenpyrazone** considered rainfast?

A2: Based on current research, **fenpyrazone** is considered rainfast one hour after application.

[1] Rainfall after this period should not significantly impact its herbicidal activity.[1]

Q3: Does the intensity of the rainfall affect **fenpyrazone**'s efficacy?

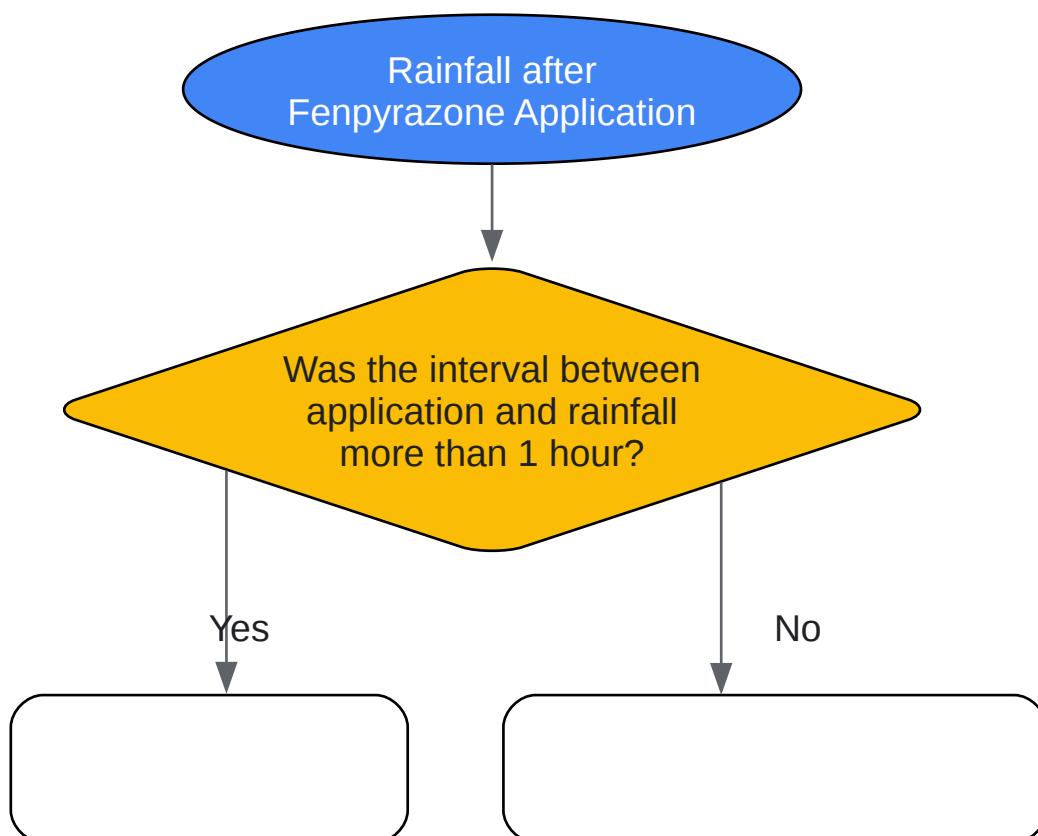
A3: While specific data on the effect of rainfall intensity on **fenpyrazone** is not readily available, heavy rainfall shortly after application is generally more likely to wash off the herbicide before it can be fully absorbed. The 1-hour recommendation should be followed regardless of the rainfall intensity.

Q4: Can I add an adjuvant to improve the rainfastness of **fenpyrazone**?

A4: The addition of adjuvants may improve the rainfastness of some herbicides. However, specific information on the use of adjuvants with **fenpyrazone** for this purpose is not detailed in the available literature. It is always recommended to consult the product label and conduct small-scale tests to determine compatibility and effectiveness.

Q5: Are there other environmental factors that can affect **fenpyrazone**'s performance?

A5: Yes, factors such as temperature and light intensity can influence the efficacy of **fenpyrazone**.[1] For optimal performance, it is recommended to apply **fenpyrazone** on a sunny day with temperatures above 20°C.[1]



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Caption: Troubleshooting logic for rainfall after **fenpyrazone** application.

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## References

- 1. Herbicidal characteristics of herbicide-fenpyrazone used in corn [nyxxb.cn]
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